

Essential Safety and Operational Guide for 1,1'-Binaphthyl-2,2'-diamine

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Compound of Interest

Compound Name: 1,1'-Binaphthyl-2,2'-diamine

Cat. No.: B044522

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This guide provides immediate, essential safety and logistical information for handling **1,1'-Binaphthyl-2,2'-diamine** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C ₂₀ H ₁₆ N ₂	[1]
Molecular Weight	284.35 g/mol	[2][3]
Melting Point	242-244 °C (lit.)	[3][4]
Appearance	Off-white to beige-pink powder	[5]

Hazard Identification and Classification

1,1'-Binaphthyl-2,2'-diamine is classified with the following hazards:

Hazard Classification	GHS Code	Description
Skin Irritation	H315	Causes skin irritation.[1][3][4]
Eye Irritation	H319	Causes serious eye irritation. [1][3][4]
Specific target organ toxicity — single exposure	H335	May cause respiratory irritation.[1][3][4][6]
Acute Toxicity (Oral)	H302	Harmful if swallowed.[2][7]
Serious Eye Damage	H318	Causes serious eye damage. [2][7]

Signal Word: Warning[3][4] or Danger[2][7]

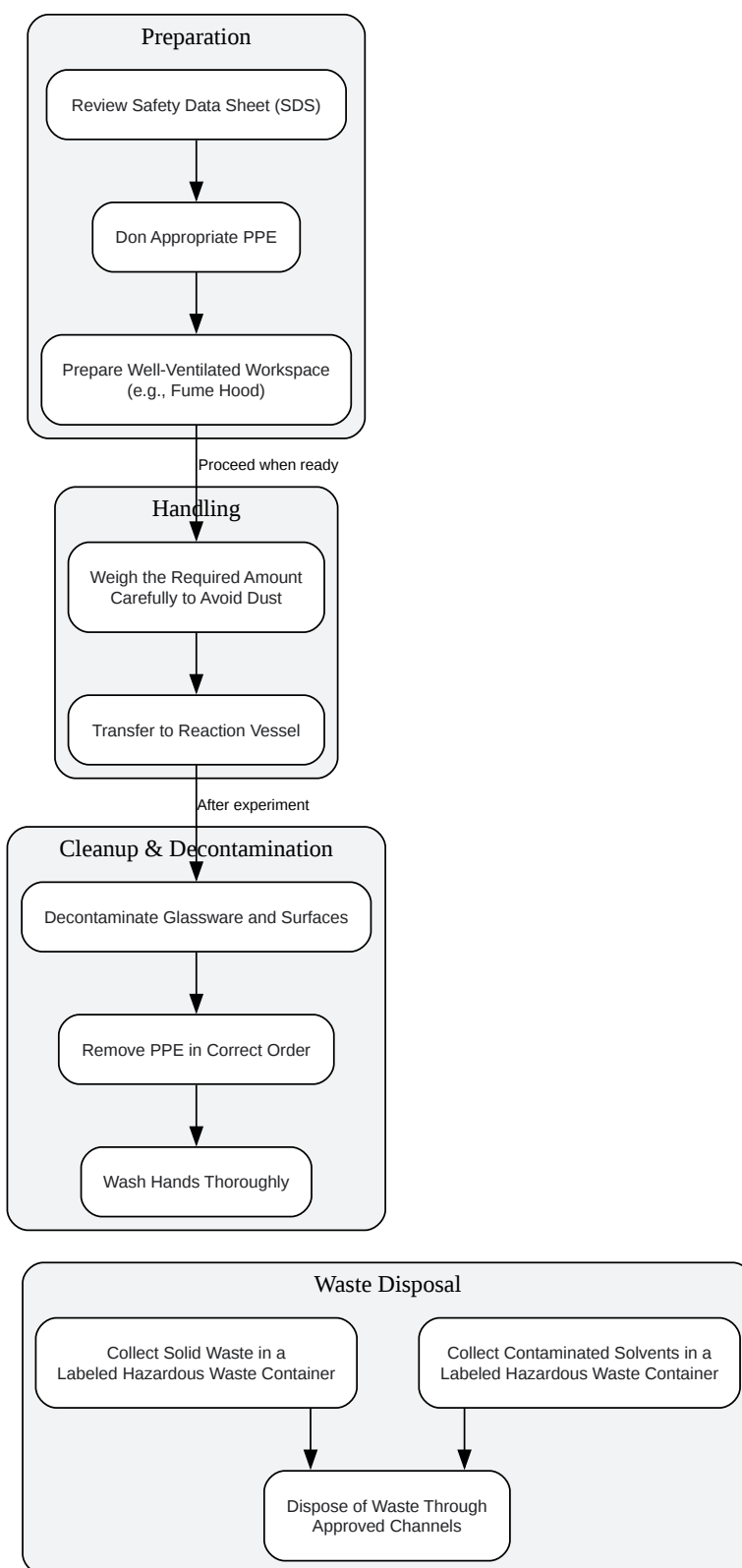
Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to ensure personal safety.

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or full-face shield.	Protects against dust particles and chemical splashes.[1][6]
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	Prevents skin contact and irritation.[1][4][6]
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes. For larger quantities, consider a chemical-resistant apron or coveralls.	Minimizes skin exposure to the chemical.[1][6]
Respiratory Protection	Use in a well-ventilated area. For operations that may generate dust, a NIOSH-approved N95 dust mask or a respirator with a particulate filter is recommended.	Prevents inhalation of irritating dust particles.[2][3][4]

Operational Plan: Step-by-Step Handling Procedure

This workflow ensures the safe handling of **1,1'-Binaphthyl-2,2'-diamine** from reception to disposal.



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Figure 1. Workflow for safe handling and disposal of **1,1'-Binaphthyl-2,2'-diamine**.

Disposal Plan

Proper disposal of **1,1'-Binaphthyl-2,2'-diamine** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Solid Waste:
 - Collect any unused **1,1'-Binaphthyl-2,2'-diamine** and contaminated disposable materials (e.g., weigh boats, gloves, paper towels) in a clearly labeled, sealed container for hazardous solid waste.[\[6\]](#)
- Liquid Waste:
 - Solutions containing **1,1'-Binaphthyl-2,2'-diamine** should be collected in a designated, labeled container for hazardous liquid waste. Do not empty into drains.[\[8\]](#)
- Container Disposal:
 - Empty containers should be rinsed with a suitable solvent, and the rinsate collected as hazardous liquid waste. Dispose of the decontaminated container according to institutional guidelines.
- General Guidance:
 - All waste must be disposed of through an approved waste disposal plant.[\[6\]](#)[\[8\]](#) Follow all local, state, and federal regulations for hazardous waste disposal.

Emergency Procedures

Situation	First Aid Measures
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[1][6]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation occurs.[1][6]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.[1][6][8]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Call a physician or poison control center immediately.[8]

In the event of a spill, ensure the area is well-ventilated. Wearing appropriate PPE, sweep up the solid material and place it into a suitable container for disposal.[1] Avoid generating dust.

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